

Commercial Suppliers and Technical Guide for 4'-Hydroxy Flurbiprofen-d3

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, 4'-Hydroxy Flurbiprofen-d3 is a critical tool for pharmacokinetic and metabolic studies of its parent drug, Flurbiprofen. This deuterated internal standard allows for precise quantification in complex biological matrices using mass spectrometry. This guide provides an in-depth overview of commercial suppliers, technical specifications, and a generalized experimental protocol for its use.

Commercial Supplier Data

A variety of chemical suppliers offer 4'-Hydroxy Flurbiprofen-d3 for research purposes. The following table summarizes the key technical data from several prominent suppliers to facilitate comparison and procurement.

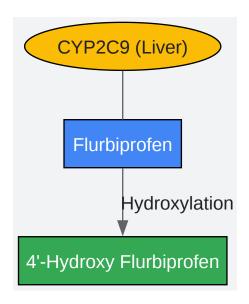


Supplier	Catalog Number	Purity	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Additiona I Informati on
Santa Cruz Biotechnol ogy	sc-218623	-	С15H10D3F О3	263.28	1189694- 02-7	For research use only.[1]
MedChem Express	HY- 132436S	99.02%	С15H10D3F Оз	263.28	1189694- 02-7	Solubility: 10 mM in DMSO. Storage: -20°C for 3 years (powder). [2]
LabSolutio ns	-	99%	С15H10D3F Оз	263.28	1189694- 02-7	-
Pharmaffili ates	PA STI 049090	-	C15H10D3F Оз	263.28	1189694- 02-7	Labeled metabolite of Flurbiprofe n.[3]
Immunoma rt	HY- 132436S	99.02%	С15H10D3F О3	263.28	1189694- 02-7	Storage: -20°C for 3 years (powder). [4]

Metabolic Pathway of Flurbiprofen

Flurbiprofen is primarily metabolized in the liver to 4'-Hydroxy Flurbiprofen. This hydroxylation reaction is catalyzed by the cytochrome P450 enzyme, specifically the CYP2C9 isoform. Understanding this pathway is crucial for interpreting pharmacokinetic data and the role of 4'-Hydroxy Flurbiprofen-d3 as an internal standard for its non-deuterated counterpart.





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Metabolic conversion of Flurbiprofen.

Experimental Protocols

The following is a representative experimental protocol for the simultaneous quantification of Flurbiprofen and 4'-Hydroxy Flurbiprofen in human plasma using liquid chromatographytandem mass spectrometry (LC-MS/MS), adapted from published methodologies.[5] 4'-Hydroxy Flurbiprofen-d3 would be used as the internal standard (IS) for 4'-Hydroxy Flurbiprofen, and a corresponding deuterated Flurbiprofen (e.g., Flurbiprofen-d3) would be used as the IS for the parent drug.

- 1. Sample Preparation (Liquid-Liquid Extraction)
- To 100 μL of human plasma in a microcentrifuge tube, add 10 μL of the internal standard working solution (containing 4'-Hydroxy Flurbiprofen-d3 and Flurbiprofen-d3 in methanol).
- Vortex briefly to mix.
- Add 500 μL of methyl t-butyl ether as the extraction solvent.
- Vortex vigorously for 5 minutes.
- Centrifuge at 10,000 x g for 10 minutes to separate the organic and aqueous layers.



- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- · Vortex to dissolve the residue.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.
- 2. LC-MS/MS Conditions
- Chromatographic System: A high-performance liquid chromatography (HPLC) or ultra-highperformance liquid chromatography (UHPLC) system.
- Column: A reversed-phase C18 column (e.g., 2.0 mm x 50 mm, 5 μm particle size).[5]
- Mobile Phase: A mixture of 10 mM ammonium formate buffer (pH 3.5) and methanol (15:85, v/v).[5]
- Flow Rate: 250 μL/min.[5]
- Injection Volume: 5-10 μL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: ESI negative ion mode.[5]
- Detection: Multiple Reaction Monitoring (MRM) of the specific precursor-to-product ion transitions for each analyte and its deuterated internal standard.
- 3. Data Analysis
- Quantification is based on the ratio of the peak area of the analyte to the peak area of its corresponding deuterated internal standard.

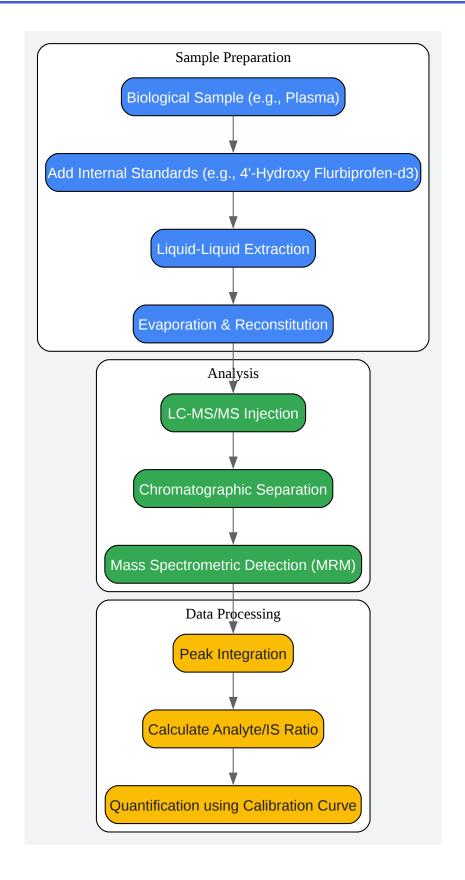


- A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards.
- The concentration of the analytes in the quality control and unknown samples is determined from the calibration curve using linear regression.

Experimental Workflow Visualization

The following diagram illustrates a typical bioanalytical workflow for the quantification of a drug and its metabolite in a biological sample using a deuterated internal standard.





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Bioanalytical workflow for drug metabolite quantification.



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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 4'-Hydroxy Flurbiprofen-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562647#commercial-suppliers-of-4-hydroxy-flurbiprofen-d3]

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